

Physical properties of (2-Iodo-3-methoxyphenyl)methanol (melting point, boiling point)

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Compound of Interest

Compound Name: (2-Iodo-3-methoxyphenyl)methanol

Cat. No.: B061547

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Technical Guide to the Physical Properties of (2-Iodo-3-methoxyphenyl)methanol

Abstract

This technical guide provides a comprehensive overview of the physical properties of **(2-Iodo-3-methoxyphenyl)methanol** (CAS No. 162136-06-3), with a primary focus on its melting and boiling points. While specific, experimentally determined data for this compound are not readily available in published literature, this guide offers insights into expected properties based on analogous structures and outlines a detailed, field-proven protocol for the empirical determination of its melting point. This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound's physical characteristics for handling, reaction setup, and purity assessment.

Introduction to (2-Iodo-3-methoxyphenyl)methanol

(2-Iodo-3-methoxyphenyl)methanol is a halogenated aromatic alcohol.^[1] Its structure, featuring an iodine atom and a methoxy group on the phenyl ring, makes it a valuable intermediate in organic synthesis. The positions of these functional groups influence the molecule's polarity, crystal lattice structure, and, consequently, its physical properties. An

accurate understanding of its melting and boiling points is critical for predicting its behavior in various solvents, establishing purification methods, and confirming its identity and purity.

A review of publicly available chemical databases and supplier information indicates a gap in the documented experimental data for the precise melting and boiling points of **(2-Iodo-3-methoxyphenyl)methanol**. This guide addresses this gap by providing a robust framework for determining these properties in a laboratory setting.

Physical Properties: Comparative Analysis

While direct experimental data for **(2-Iodo-3-methoxyphenyl)methanol** is scarce, we can infer potential ranges by examining structurally similar isomers. It is crucial to note that the following data are for comparative purposes only and should not be considered as the actual physical properties of the target compound.

Compound Name	CAS Number	Molecular Formula	Melting Point (°C)	Boiling Point (°C)
(2-Iodo-3,4-dimethoxyphenyl)methanol	Not Available	C ₉ H ₁₁ IO ₃	90-92	Not Available
3-Iodo-4-methoxybenzyl alcohol	53279-82-6	C ₈ H ₉ IO ₂	81-85	Not Available
4-Iodo-2-methoxybenzyl alcohol	210037-23-3	C ₈ H ₉ IO ₂	Not specified (Solid)	308.3 (Predicted)
Anisyl alcohol (4-Methoxybenzyl alcohol)	105-13-5	C ₈ H ₁₀ O ₂	22-25	259

Table 1: Physical properties of compounds structurally related to **(2-Iodo-3-methoxyphenyl)methanol**. This data is for estimation and comparative purposes only.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

The presence of an iodine atom and a methoxy group generally increases the molecular weight and intermolecular forces compared to a non-substituted benzyl alcohol, suggesting that **(2-Iodo-3-methoxyphenyl)methanol** is a solid at room temperature with a relatively high boiling point.

Experimental Protocol: Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities will depress the melting point and broaden the range. The following protocol describes a standard and reliable method for determining the melting point of a solid organic compound like **(2-Iodo-3-methoxyphenyl)methanol** using a capillary-based melting point apparatus.

Principle of the Method

A small, finely powdered sample of the crystalline solid is packed into a thin-walled capillary tube. This tube is then heated at a controlled rate in a heating block or oil bath alongside a calibrated thermometer. The temperatures at which the substance begins to liquefy and at which it becomes completely liquid are recorded as the melting point range.

Materials and Equipment

- **(2-Iodo-3-methoxyphenyl)methanol** sample
- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (one end sealed)
- Mortar and pestle or spatula for sample crushing
- Calibrated thermometer or digital temperature probe
- Safety goggles

Step-by-Step Procedure

- Sample Preparation:

- Place a small amount of the **(2-Iodo-3-methoxyphenyl)methanol** on a clean, dry surface.
- Using a spatula or mortar and pestle, crush the sample into a fine powder. This ensures uniform packing and heat transfer.
- Invert a capillary tube and press the open end into the powder to collect a small amount of the sample.
- Tap the sealed end of the capillary tube gently on a hard surface to pack the powder down to the bottom.^[6] The packed sample height should be approximately 1-2 mm.^[7]
- Apparatus Setup:
 - Ensure the melting point apparatus is clean and the heating block is at room temperature.
 - Carefully insert the capillary tube, sealed end down, into the designated slot in the heating block.
 - Insert the thermometer or temperature probe into its holder, ensuring the bulb or sensor is level with the sample in the capillary.^[8]
- Approximate Melting Point Determination (Rapid Heating):
 - Turn on the apparatus and set a rapid heating rate (e.g., 10-20°C per minute).^[6]
 - Observe the sample and record the approximate temperature at which it melts. This provides a rough estimate and saves time.
 - Allow the apparatus to cool sufficiently before proceeding with a precise measurement.
- Precise Melting Point Determination (Slow Heating):
 - Prepare a new capillary with a fresh sample.
 - Heat the apparatus rapidly to a temperature approximately 20°C below the approximate melting point found in the previous step.

- Reduce the heating rate to 1-2°C per minute.[\[6\]](#) This slow rate is crucial for an accurate reading.
- Observe the sample closely through the magnifying lens.
- Record the temperature (T1) at which the first drop of liquid appears.[\[7\]](#)
- Continue heating slowly and record the temperature (T2) at which the last crystal of the solid melts completely.[\[7\]](#)
- The melting point is reported as the range T1 - T2.
- Validation and Repetition:
 - Repeat the precise determination with a fresh sample at least once more to ensure the results are consistent and reproducible.

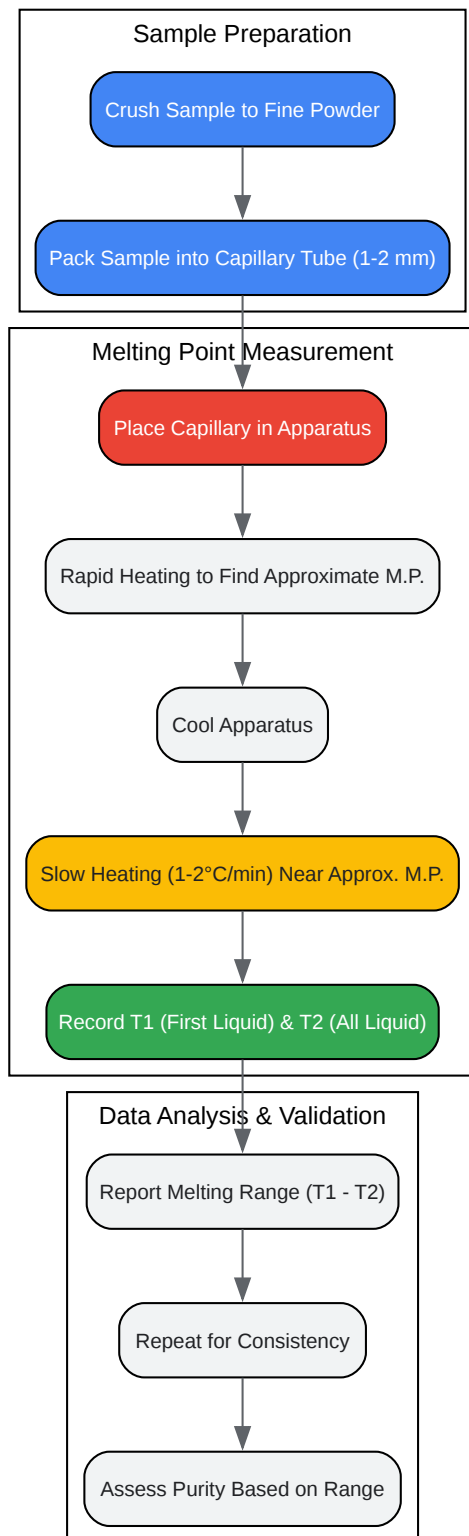
Interpreting the Results

- Sharp Melting Range (e.g., 85.0 - 85.5°C): Indicative of a high-purity compound.
- Broad Melting Range (e.g., 82 - 85°C): Suggests the presence of impurities, which disrupt the crystal lattice and cause the substance to melt over a wider temperature range.

Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for determining the melting point.

Figure 1: Experimental Workflow for Melting Point Determination



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Caption: Figure 1: Experimental Workflow for Melting Point Determination.

Conclusion

While the precise melting and boiling points of **(2-Iodo-3-methoxyphenyl)methanol** are not yet established in scientific literature, this guide provides the necessary framework for any researcher to determine these crucial physical properties. The provided protocol for melting point determination is a standard, reliable method that also serves as a critical checkpoint for assessing the purity of the synthesized or procured compound. Adherence to this detailed methodology will ensure accurate and reproducible results, which are fundamental to the successful application of this compound in further research and development.

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